

# A Comprehensive Technical Guide to 1-Bromo-2-methylbut-3-en-2-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-2-methylbut-3-en-2-ol

Cat. No.: B042723

[Get Quote](#)

This document provides a detailed overview of the chemical properties of **1-Bromo-2-methylbut-3-en-2-ol**, tailored for researchers, scientists, and professionals in the field of drug development.

## Molecular Profile

**1-Bromo-2-methylbut-3-en-2-ol** is a halogenated tertiary alcohol. Its structure features a vinyl group, which can participate in various addition reactions, and a bromine atom, which is a good leaving group, making it a versatile reagent in organic synthesis.

Property	Data
Molecular Formula	C <sub>5</sub> H <sub>9</sub> BrO[1]
Molecular Weight	165.03 g/mol [1]
IUPAC Name	1-bromo-2-methylbut-3-en-2-ol[1]
SMILES	CC(CBr)(C=C)O[1]
InChI	InChI=1S/C <sub>5</sub> H <sub>9</sub> BrO/c1-3-5(2,7)4-6/h3,7H,1,4H2,2H3[1]
CAS Number	36219-40-6[1]

## Experimental Protocols

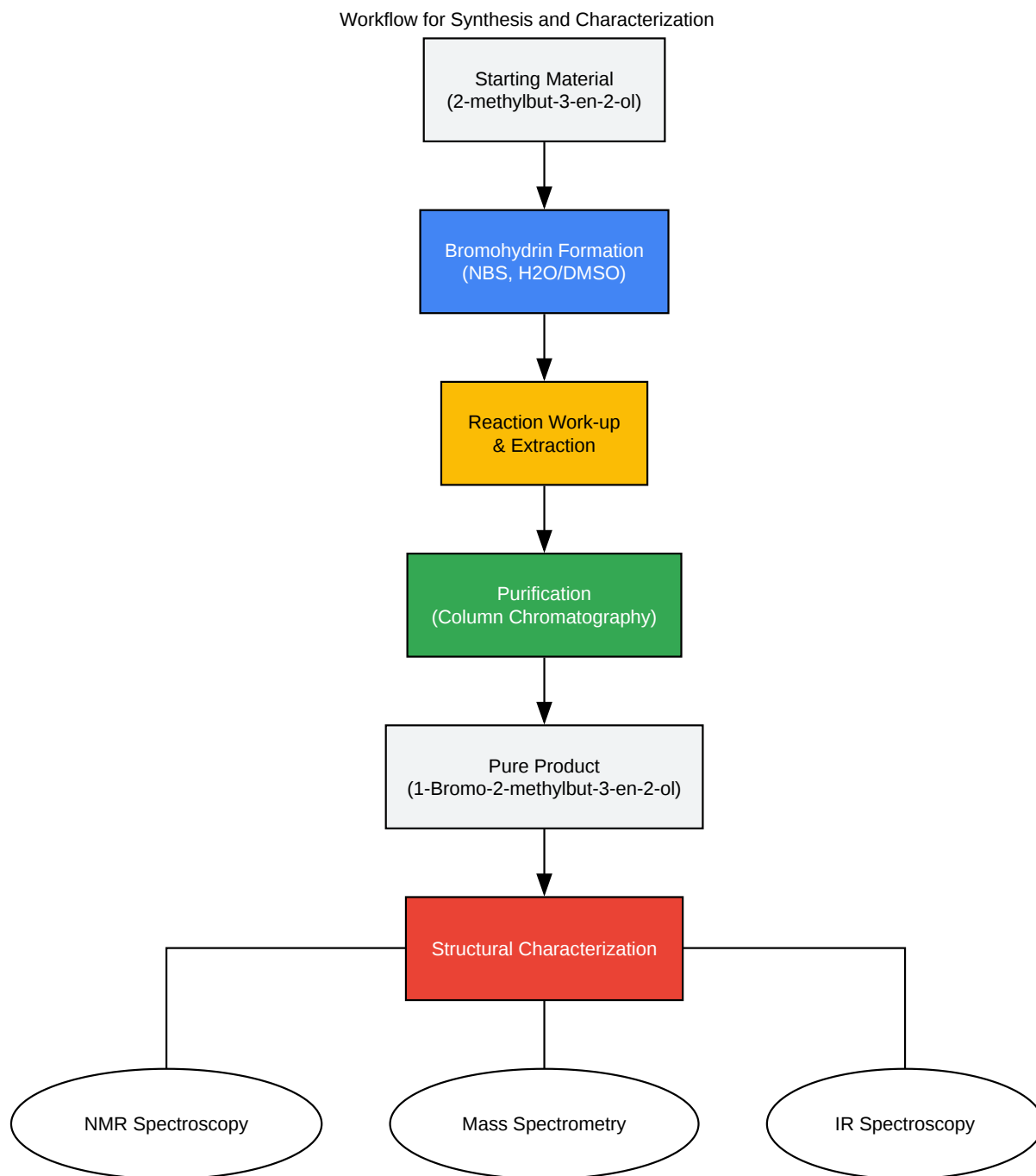
A standard method for the synthesis of bromohydrins such as **1-Bromo-2-methylbut-3-en-2-ol** is through the electrophilic addition of bromine to an alkene in an aqueous solution.<sup>[2][3]</sup> A common and safer alternative to using elemental bromine is the use of N-bromosuccinimide (NBS) in the presence of water.<sup>[2][4]</sup>

General Protocol for Bromohydrin Formation from an Alkene:

- **Reactant Preparation:** The parent alkene, 2-methylbut-3-en-2-ol, is dissolved in a suitable solvent system, typically a mixture of an organic solvent like dimethyl sulfoxide (DMSO) and water.<sup>[4]</sup>
- **Reagent Addition:** N-bromosuccinimide (NBS) is added portion-wise to the stirred solution. The reaction is typically carried out at a controlled temperature, often starting at 0°C, to manage the exothermic nature of the reaction.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material.
- **Work-up:** Upon completion, the reaction mixture is typically quenched with a reducing agent, such as sodium thiosulfate, to remove any unreacted bromine. The product is then extracted into an organic solvent.
- **Purification:** The crude product is purified using column chromatography on silica gel to isolate the desired bromohydrin.
- **Characterization:** The structure and purity of the final product are confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy (<sup>1</sup>H and <sup>13</sup>C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

## Logical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **1-Bromo-2-methylbut-3-en-2-ol**.



[Click to download full resolution via product page](#)

Caption: Synthesis and characterization workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Bromo-2-methylbut-3-en-2-ol | C<sub>5</sub>H<sub>9</sub>BrO | CID 551234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Halohydrin\_formation\_reaction [chemeurope.com]
- 3. youtube.com [youtube.com]
- 4. 8.3 Halohydrins from Alkenes: Addition of HO-X - Organic Chemistry | OpenStax [openstax.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Bromo-2-methylbut-3-en-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042723#molecular-weight-and-formula-of-1-bromo-2-methylbut-3-en-2-ol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)